

Personal protective equipment for handling (S,R,S)-Ahpc-peg4-NH₂

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Compound of Interest

Compound Name: (S,R,S)-Ahpc-peg4-NH₂

Cat. No.: B3067969

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Essential Safety and Handling Guide for (S,R,S)-Ahpc-peg4-NH₂

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(S,R,S)-Ahpc-peg4-NH₂**. The following procedures are designed to ensure a safe laboratory environment and proper management of this PROTAC E3 ligase ligand-linker conjugate.

Hazard Identification and Personal Protective Equipment (PPE)

(S,R,S)-Ahpc-peg4-NH₂ hydrochloride is classified with the following hazards:

- Acute Toxicity 4, Oral (H302): Harmful if swallowed.
- Skin Irritation 2 (H315): Causes skin irritation.
- Eye Irritation 2 (H319): Causes serious eye irritation.

A comprehensive approach to personal protection is essential to minimize exposure.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are required. For tasks with a higher risk of splashes or direct contact, consider double-gloving. Inspect gloves for tears before use and change them immediately if contaminated. ^[1]
Eye and Face Protection	Safety glasses/goggles	ANSI Z87.1-compliant safety glasses with side shields are mandatory. In situations with a splash hazard, such as when preparing solutions, chemical splash goggles should be worn. ^[1]
Face shield	A face shield should be used in conjunction with safety glasses or goggles when there is a significant risk of splashes. ^[1]	
Body Protection	Laboratory coat	A flame-resistant lab coat that is fully buttoned is required to protect skin and clothing.
Respiratory Protection	Fume hood	Use in a well-ventilated area. A chemical fume hood is recommended for handling the solid compound and preparing stock solutions.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **(S,R,S)-Ahpc-peg4-NH2** and ensure personnel safety. This compound is a PROTAC E3 ligase ligand-linker conjugate

that incorporates the (S,R,S)-AHPC based VHL ligand and a 4-unit PEG linker.[2][3][4]

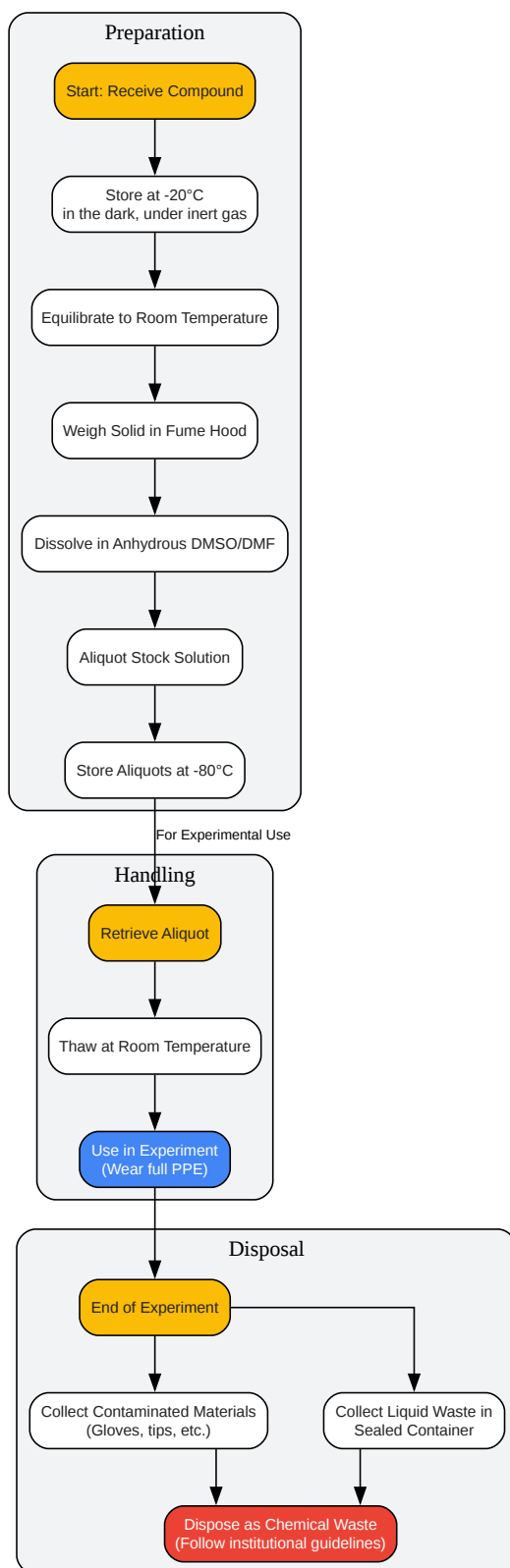
Receiving and Storage:

- Upon receipt, store the compound desiccated at -20°C for long-term storage.[2][5] For short-term storage, 2-8°C is also indicated.
- The container should be warmed to room temperature before opening to prevent moisture condensation.[5][6]
- PEGs and their derivatives are sensitive to light and oxidation; therefore, they should be stored under an inert gas like Nitrogen or Argon and kept in the dark.[6]

Preparation of Stock Solutions:

- Handle the solid powder in a chemical fume hood.
- **(S,R,S)-Ahpc-peg4-NH2** hydrochloride is soluble in DMSO.[3] When preparing stock solutions, use a non-amine-containing buffer at a pH of 7-9.[7]
- To facilitate handling of what may be a low-melting solid, a stock solution can be made by dissolving the reagent in anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF). [5][7]
- Aliquot stock solutions to avoid repeated freeze-thaw cycles. Store stock solutions at -80°C for up to one year.[3]

Experimental Workflow:



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